

Personal Protective Equipment & Handling Guide: 7-Chloroquinoline-2,3-dicarboxylic acid

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Compound of Interest

Compound Name:	7-Chloroquinoline-2,3-dicarboxylic acid
CAS No.:	892874-52-1
Cat. No.:	B11859966

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Executive Safety Summary

7-Chloroquinoline-2,3-dicarboxylic acid is a halogenated heterocyclic building block frequently used in the synthesis of quinoline-based antibiotics and antimalarial pharmacophores. Its dual carboxylic acid functionality, combined with the electron-withdrawing chlorine substituent, increases its acidity and potential for mucous membrane irritation compared to non-halogenated quinolines.

Core Directive: Treat this compound as a Category 2 Skin/Eye Irritant and a Category 4 Acute Toxin (Oral).[1][2] All handling requires strict adherence to the "Zero-Skin-Contact" protocol to prevent sensitization and cumulative toxicity.

Hazard Characterization & GHS Classification

The following classification is derived from structural analog analysis (Quinolinic acid derivatives) and specific safety data for chlorinated heteroaromatic acids.

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [1][2]
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [1][2][3][4]
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation.[1][2][3][4][5] [6]
STOT - Single Exposure	3	H335	May cause respiratory irritation (Dust/Vapor). [1][3]

Signal Word:WARNING

Personal Protective Equipment (PPE) Matrix

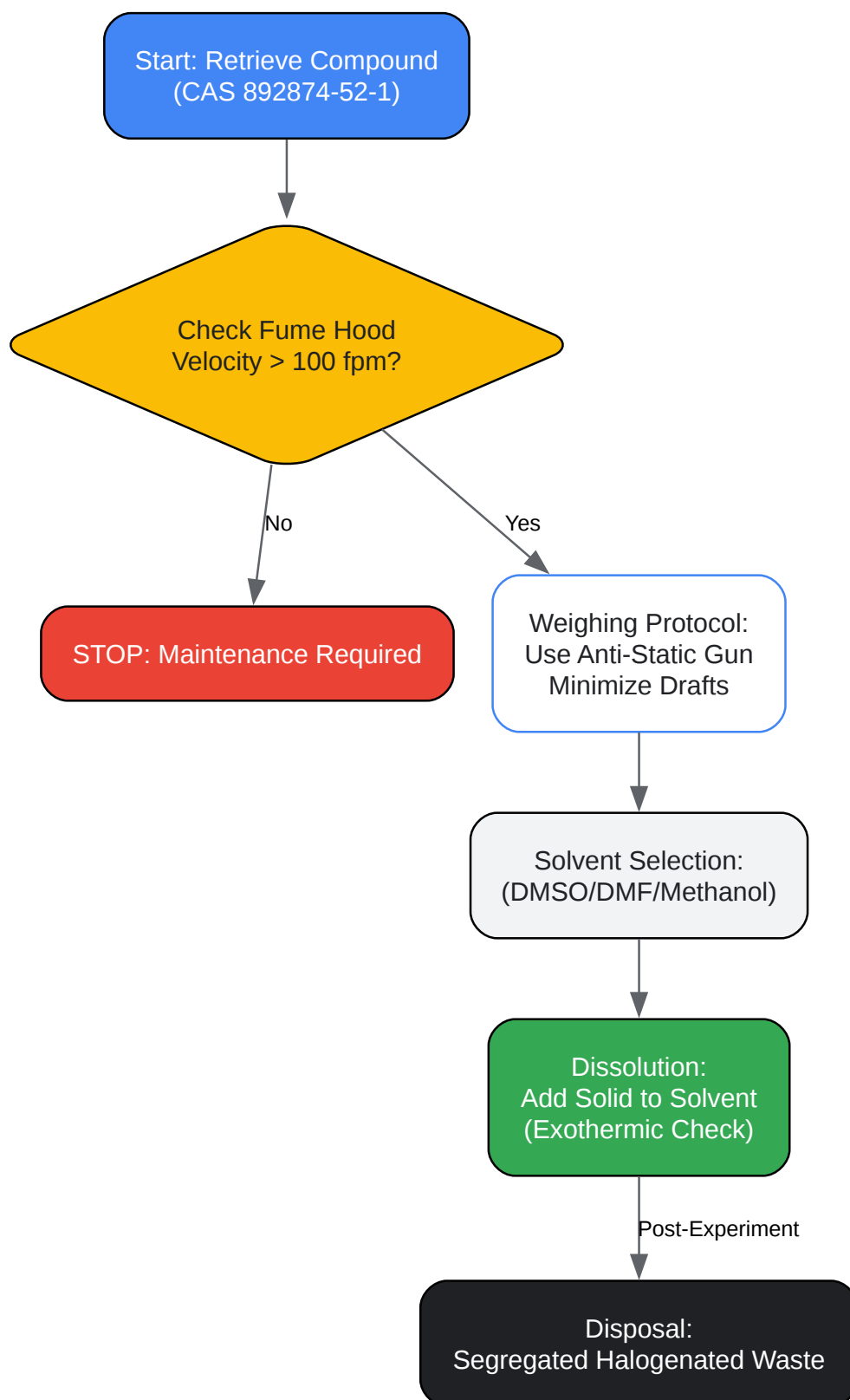
Effective protection relies on a multi-barrier approach.[7] The following specifications are non-negotiable for research environments handling >50 mg quantities.

Protection Zone	Recommended Equipment	Technical Specification & Rationale
Hand Protection (Primary)	Nitrile Rubber Gloves	Min.[7] Thickness: 0.11 mm (4-5 mil).Rationale: Excellent resistance to incidental splashes of organic solids and aqueous acids. Change immediately upon contamination.
Hand Protection (Immersion)	Double-Gloving / Laminate	Protocol: Wear Silver Shield® or chemically resistant laminate liners under nitrile gloves if dissolving in aggressive solvents (e.g., DMF, DMSO) or handling concentrated stock solutions.
Eye & Face	Chemical Splash Goggles	Standard: ANSI Z87.1 (Impact & Splash).Rationale: Safety glasses are insufficient due to the fine particle size of the powder, which can bypass side shields.
Respiratory	N95 / P100 Respirator	Usage: Required if weighing outside a fume hood (not recommended) or if the powder is electrostatically active/fluffy. A half-face respirator with organic vapor/acid gas cartridges is required for large-scale synthesis.
Body Defense	Lab Coat (High-Neck)	Material: 100% Cotton or Nomex (if flammable solvents are present).Fit: Must button to the neck to protect the

suprasternal notch from dust
accumulation.

Operational Handling Workflow

The following diagram illustrates the critical decision pathways for safe handling, emphasizing engineering controls over PPE alone.



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Figure 1: Operational logic flow for handling **7-Chloroquinoline-2,3-dicarboxylic acid**, prioritizing engineering controls (fume hood) before procedure execution.

Detailed Experimental Protocols

A. Weighing & Transfer (Solid Phase)

Risk: Inhalation of fine dust and static-induced scattering.

- Engineering Control: Perform all weighing operations inside a certified chemical fume hood.
- Static Mitigation: Use an anti-static gun or ionizer bar on the weighing boat and spatula before touching the powder. Quinoline derivatives are often crystalline and prone to static charge.
- Transfer: Do not use a funnel if possible, as powder bridges easily. Use a wide-mouth weighing boat and transfer directly into the reaction vessel.

B. Dissolution & Reaction Setup

Risk: Exothermic reaction and splashing.

- Solvent Compatibility: This compound is sparingly soluble in water but soluble in DMSO, DMF, and basic aqueous solutions (e.g., NaOH).
- Addition Order: Always add the solid to the solvent.
 - Why? Adding solvent to a pile of dry acidic powder can create a "mud" that traps heat or gas, leading to a sudden "burp" or splash-back.
- Neutralization Caution: If converting to a salt using a base (e.g., Sodium Bicarbonate), expect CO₂ evolution. Add base dropwise and vent the reaction vessel continuously.

Emergency Response & Decontamination

Scenario	Immediate Action	Secondary Action
Skin Contact	Wash for 15 Minutes. Use soap and tepid water. ^{[5][6]} Do not scrub hard (avoids abrasion).	Check for delayed redness. Consult SDS.
Eye Contact	Flush for 15 Minutes. Use an eyewash station. Hold eyelids open.	Seek medical attention immediately (Ophthalmologist).
Spill (Solid)	Damp Wipe. Cover with wet paper towels to prevent dust. Scoop into a bag.	Clean surface with 10% Sodium Carbonate solution to neutralize residues.
Spill (Solution)	Absorb. Use vermiculite or spill pads.	Dispose of as halogenated organic waste. ^[8]

Waste Disposal & Stewardship

Proper disposal is critical due to the halogen content (Chlorine), which releases toxic dioxins if incinerated improperly.

- Solid Waste: Collect contaminated gloves, weighing boats, and paper towels in a container labeled "Hazardous Solid Waste - Halogenated Organic."
- Liquid Waste:
 - Do NOT pour down the drain.
 - Segregate into "Halogenated Organic Solvents" waste streams. Even if dissolved in water/methanol, the presence of the Chloro-quinoline moiety classifies it as halogenated for incineration purposes.
- Container Rinsing: Triple rinse empty reagent bottles with a compatible solvent (e.g., Methanol) before disposing of the glass. Add the rinsate to the halogenated waste container.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 13309794, 7-Chloroquinoline-3,8-dicarboxylic acid (Structural Analog Safety Data). Retrieved February 25, 2026, from [[Link](#)]

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